

# Methyl 5-hydroxypyrimidine-4-carboxylate: Structural Identity & Synthetic Utility

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Methyl 5-hydroxypyrimidine-4-carboxylate*

CAS No.: *1211538-35-0*

Cat. No.: *B14808164*

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## Chemical Identity & Structural Descriptors

This compound represents a specialized pyrimidine core characterized by an ortho-hydroxy ester motif. This arrangement is not merely structural but functional, creating a potent bidentate chelating site.

| Descriptor          | Value / String                                              |
|---------------------|-------------------------------------------------------------|
| IUPAC Name          | Methyl 5-hydroxypyrimidine-4-carboxylate                    |
| Common Name         | 5-Hydroxypyrimidine-4-carboxylic acid methyl ester          |
| CAS Registry Number | 1211538-35-0                                                |
| Molecular Formula   | C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> |
| Molecular Weight    | 154.12 g/mol                                                |
| Canonical SMILES    | <chem>COC(=O)C1=C(O)C=NC=N1</chem>                          |
| Isomeric SMILES     | <chem>COC(=O)c1c(O)cncn1</chem>                             |
| InChI String        | InChI=1S/C6H6N2O3/c1-11-6(10)5-4(9)2-7-3-8-5/h2-3,9H,1H3    |
| Key Pharmacophore   | 5-Hydroxy-4-carboxylate (Metal-Binding Pharmacophore)       |

## Structural Analysis & Tautomerism

Unlike 2-hydroxypyrimidines or 4-hydroxypyrimidines, which exist predominantly as their keto-tautomers (pyrimidones) due to amide resonance stabilization, 5-hydroxypyrimidines retain their phenolic (enol) character.

- **Acidity (pKa):** The 5-hydroxyl group is significantly more acidic (predicted pKa  $\approx$  6.0–7.0) than phenol due to the electron-withdrawing nature of the diazine ring and the ortho-carbonyl group.
- **Chelation Potential:** The proximity of the 5-OH oxygen and the 4-carbonyl oxygen allows for the formation of a stable 5-membered chelate ring with divalent cations (Mg<sup>2+</sup>, Mn<sup>2+</sup>), a mechanism central to its biological activity.

## Synthesis Pathways

The synthesis of 5-hydroxypyrimidine-4-carboxylates is non-trivial because direct hydroxylation of the pyrimidine ring is difficult to control. The most robust industrial route involves de novo

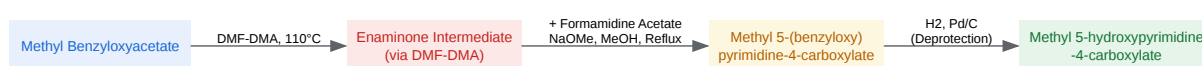
ring construction using a protected oxygen precursor, typically a benzyloxy group.

## The "Benzyloxy-Amidine" Cyclization Route

This protocol ensures the correct oxidation state at position 5 is established before ring closure, avoiding messy post-synthetic oxidations.

### Step-by-Step Mechanism:

- **Precursor Activation:** Methyl benzyloxyacetate is formylated (using methyl formate/NaH) or converted to an enaminone (using DMF-DMA) to generate a reactive 3-carbon electrophile.
- **Cyclization:** Condensation with Formamidine Acetate closes the pyrimidine ring.
- **Deprotection:** Catalytic hydrogenolysis removes the benzyl group to reveal the 5-hydroxyl.



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Figure 1: De novo synthesis of **Methyl 5-hydroxypyrimidine-4-carboxylate** via benzyloxy-enaminone cyclization.

## Experimental Protocols

**Safety Note:** Pyrimidine intermediates can be skin irritants. All reactions involving sodium hydride or hydrogen gas must be performed under inert atmosphere (Argon/Nitrogen) in a fume hood.

### Protocol A: Synthesis of the Protected Intermediate (Methyl 5-benzyloxypyrimidine-4-carboxylate)

- **Reagents:** Methyl 2-(benzyloxy)-3-(dimethylamino)acrylate (1.0 eq), Formamidine acetate (1.2 eq), Sodium methoxide (1.5 eq), Methanol (anhydrous).
- **Procedure:**

- Dissolve the acrylate in anhydrous MeOH.
- Add Formamidine acetate followed by slow addition of NaOMe solution at 0°C.
- Reflux the mixture for 4–6 hours. Monitor by TLC (EtOAc/Hexane 1:1).
- Workup: Concentrate in vacuo. Dilute with water and neutralize with 1N HCl to pH ~7. Extract with DCM (3x). Dry over Na<sub>2</sub>SO<sub>4</sub> and concentrate.
- Purification: Silica gel chromatography (0–5% MeOH in DCM).

## Protocol B: Hydrogenolysis (Benzyl Deprotection)

- Reagents: Methyl 5-benzyloxypyrimidine-4-carboxylate, 10% Pd/C (10 wt%), Methanol.
- Procedure:
  - Dissolve the protected pyrimidine in MeOH.
  - Add Pd/C catalyst carefully under Argon flow.
  - Purge with Hydrogen gas (balloon pressure is usually sufficient).
  - Stir vigorously at room temperature for 2–4 hours.
  - Filtration: Filter through a Celite pad to remove the catalyst. Wash the pad with MeOH.
  - Isolation: Evaporate the solvent to yield the target **Methyl 5-hydroxypyrimidine-4-carboxylate** as a crystalline solid.

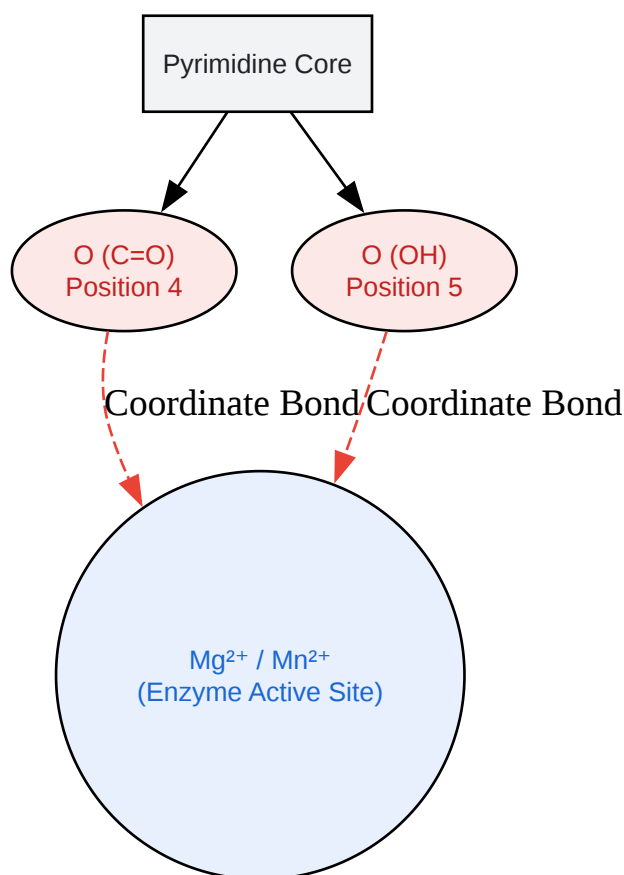
## Medicinal Chemistry Applications

This molecule is a "privileged scaffold" in the design of inhibitors for enzymes that process nucleic acids via a two-metal ion mechanism.

## Pharmacophore: The Chelating Triad

The structural core mimics the transition state of phosphodiester hydrolysis.

- Target Class: HIV-1 Integrase, Influenza Endonuclease, HCV Polymerase.
- Mechanism: The 5-OH (donor) and 4-C=O (acceptor) coordinate to the active site  $Mg^{2+}$  ions, displacing water molecules and locking the enzyme in an inactive conformation.



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Figure 2: Bidentate chelation mode of the 5-hydroxy-4-carboxylate motif with active site divalent metal ions.

## References

- PubChem Compound Summary. (2025). **Methyl 5-hydroxypyrimidine-4-carboxylate**.<sup>[1][2][3][4][5]</sup> National Center for Biotechnology Information. [Link](#)
- Tang, J., et al. (2022). "4,5-Dihydroxypyrimidine Methyl Carboxylates, Carboxylic Acids, and Carboxamides as Inhibitors of Human Cytomegalovirus pUL89 Endonuclease." *Journal of Medicinal Chemistry*, 65(7), 5830-5849.<sup>[6]</sup> [Link](#)

- BLD Pharm. (2025). Product Analysis: **Methyl 5-hydroxypyrimidine-4-carboxylate** (CAS 1211538-35-0).[\[1\]\[2\]\[3\]\[4\]](#) [Link](#)
- Summa, V., et al. (2008). "Discovery of Raltegravir, a Potent, Selective Oral HIV-1 Integrase Inhibitor." *Journal of Medicinal Chemistry*, 51(18), 5843–5855. (Contextual reference for pyrimidine-carboxamide pharmacophores).

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## Sources

- [1. 2869955-58-6|5-Hydroxy-6-methylpyrimidine-4-carboxylic acid|BLD Pharm \[bldpharm.com\]](#)
- [2. 2091615-90-4|Methyl 2-bromo-5-hydroxypyrimidine-4-carboxylate|BLD Pharm \[bldpharm.com\]](#)
- [3. 2869955-45-1|Methyl 5-methoxy-6-methylpyrimidine-4-carboxylate|BLD Pharm \[bldpharm.com\]](#)
- [4. 2708287-15-2|5-\(Benzyloxy\)-6-methylpyrimidine-4-carboxylic acid|BLD Pharm \[bldpharm.com\]](#)
- [5. CAS:2869955-51-9, Methyl 5-\(benzyloxy\)-6-methylpyrimidine-4-carboxylate-毕得医药 \[bidepharm.com\]](#)
- [6. 4,5-Dihydroxypyrimidine Methyl Carboxylates, Carboxylic Acids, and Carboxamides as Inhibitors of Human Cytomegalovirus pUL89 Endonuclease - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Methyl 5-hydroxypyrimidine-4-carboxylate: Structural Identity & Synthetic Utility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14808164/docs#methyl-5-hydroxypyrimidine-4-carboxylate-structural-identity-synthetic-utility\]](https://www.benchchem.com/product/b14808164/docs#methyl-5-hydroxypyrimidine-4-carboxylate-structural-identity-synthetic-utility)

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